

tert-Butyl chloroacetate safety data sheet (SDS)

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Compound of Interest

Compound Name: *tert-Butyl chloroacetate*

Cat. No.: B093202

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Chemical Identification and Physical Properties

tert-Butyl chloroacetate is a clear, colorless to yellow liquid with a characteristic camphor-like or fruity odor.[1][2][3] It is primarily used as an intermediate in the synthesis of pharmaceuticals, pesticides, and dyes.[1]

Table 1: Physical and Chemical Properties of **tert-Butyl Chloroacetate**

Property	Value	Source(s)
Molecular Formula	C₆H₁₁ClO₂	[1][3][4][5][6]
Molecular Weight	150.60 g/mol	[6][7]
Appearance	Clear, colorless to yellow liquid	[1][2][3][7]
Odor	Camphor-like, Fruity	[1][3]
Boiling Point	48-49 °C @ 11 mmHg (15 hPa)	[2][3][6]
Density	1.053 g/mL at 25 °C	[2][3][6]
Flash Point	46 °C (114.8 °F) - Closed Cup	[3][6]
Solubility in Water	< 0.1 g/L (at 20 °C)	[1][3]

| Decomposition Temp. | 223 °C |[3] |

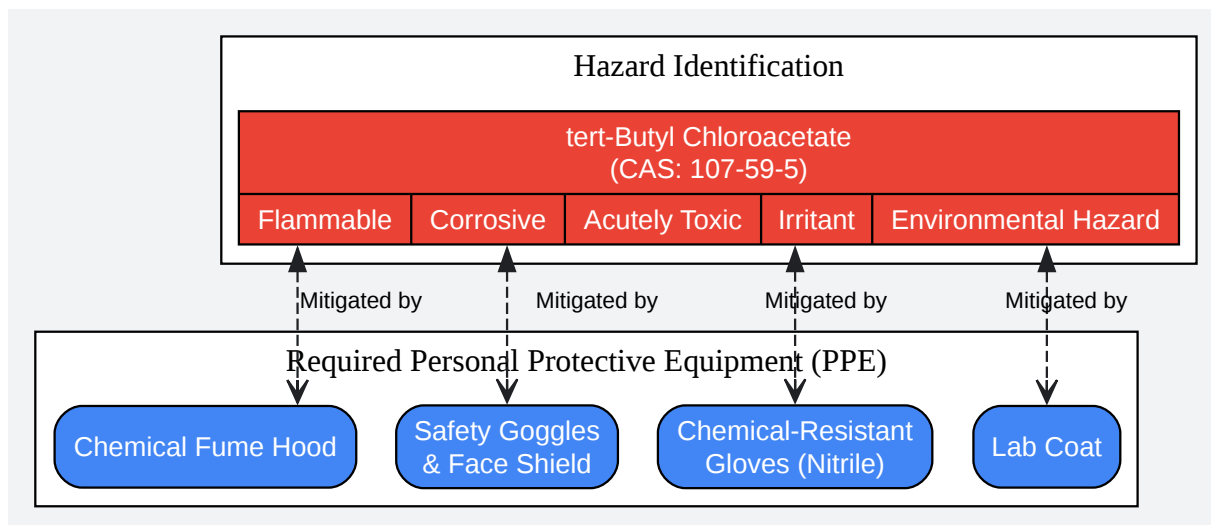
Hazard Identification and Classification

tert-Butyl chloroacetate is classified as a hazardous chemical under the Globally Harmonized System (GHS). It is a flammable, corrosive, and toxic liquid that is harmful if swallowed, inhaled, or absorbed through the skin.[\[4\]](#)[\[8\]](#) It is also a lachrymator, meaning it can cause tearing.[\[3\]](#)[\[4\]](#)[\[8\]](#)

Table 2: GHS Hazard Classification for **tert-Butyl Chloroacetate**

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	3	H226: Flammable liquid and vapor	[4] [9] [10]
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[4] [9] [10]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[9] [10]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled	[6] [9]
Skin Corrosion/Irritation	1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation	[6] [9] [10]
Serious Eye Damage/Irritation	1 / 2A	H319: Causes serious eye irritation	[5] [9]
Specific Target Organ Toxicity	Single Exp.	H335: May cause respiratory irritation	[9] [11]

| Hazardous to the Aquatic Environment | Acute 1 / Chronic 1 | H400/H410: Very toxic to aquatic life with long lasting effects [\[9\]](#) |



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Figure 1. Hazard identification and required PPE.

Toxicological Data

Toxicological data from animal studies indicate that **tert-butyl chloroacetate** is harmful through multiple exposure routes.

Table 3: Acute Toxicity Data for **tert-Butyl Chloroacetate**

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	380 mg/kg	[3][6][9]
LD50	Rat	Dermal	1414 mg/kg	[3][5][9]
LC50	Rat	Inhalation	4738 mg/m ³ (4 hours)	[3][5][6][9]
Draize Test	Rabbit	Eye	Moderate Irritation (100 µL/24H)	[3]

| Draize Test | Rabbit | Skin | Severe Irritation (500 µL/4H) |[3] |

Experimental Protocols: Safe Handling and Emergency Procedures

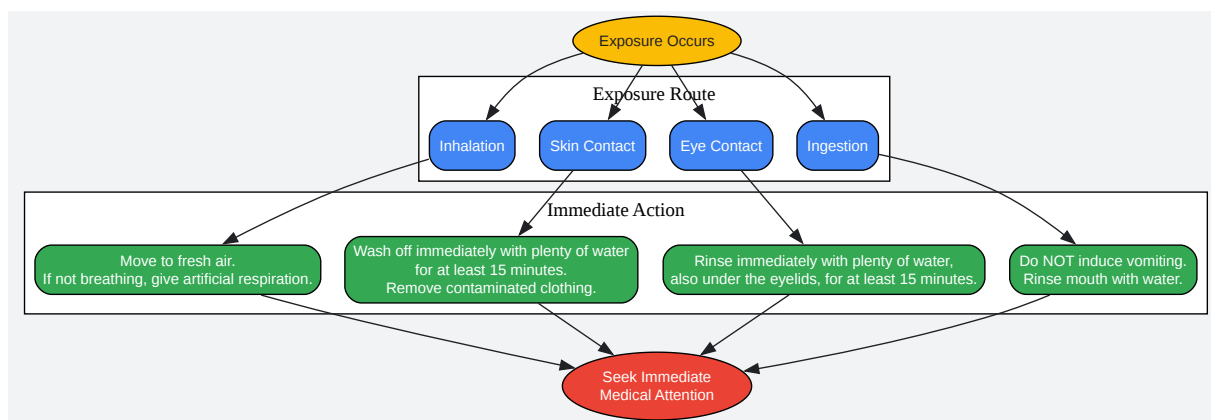
Strict adherence to safety protocols is mandatory when working with **tert-butyl chloroacetate**.

Handling and Storage

- **Engineering Controls:** Always handle this chemical within a certified chemical fume hood to avoid inhaling vapors.[5][8] Ensure that an eyewash station and safety shower are readily accessible.[5] Use explosion-proof electrical and ventilating equipment.[5]
- **Personal Protective Equipment (PPE):** Mandatory PPE includes chemically resistant nitrile gloves, tightly fitting safety goggles, and a face shield (8-inch minimum).[6][8] A standard laboratory coat is required to protect clothing and skin.[8]
- **Handling Practices:** Avoid contact with skin, eyes, and clothing.[4][6] Do not breathe mists or vapors.[4] Use spark-proof tools and take precautionary measures against static discharge.[5]
- **Storage Conditions:** Store in a designated flammables and corrosives area.[4] Keep containers tightly closed in a dry, cool, and well-ventilated place, away from heat, sparks, open flames, and other ignition sources.[3][4][6]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, metals, and strong reducing agents.[3][5][6]

First Aid Measures

Immediate medical attention is required for any exposure.[4][5] Always show the Safety Data Sheet to the attending physician.[4]



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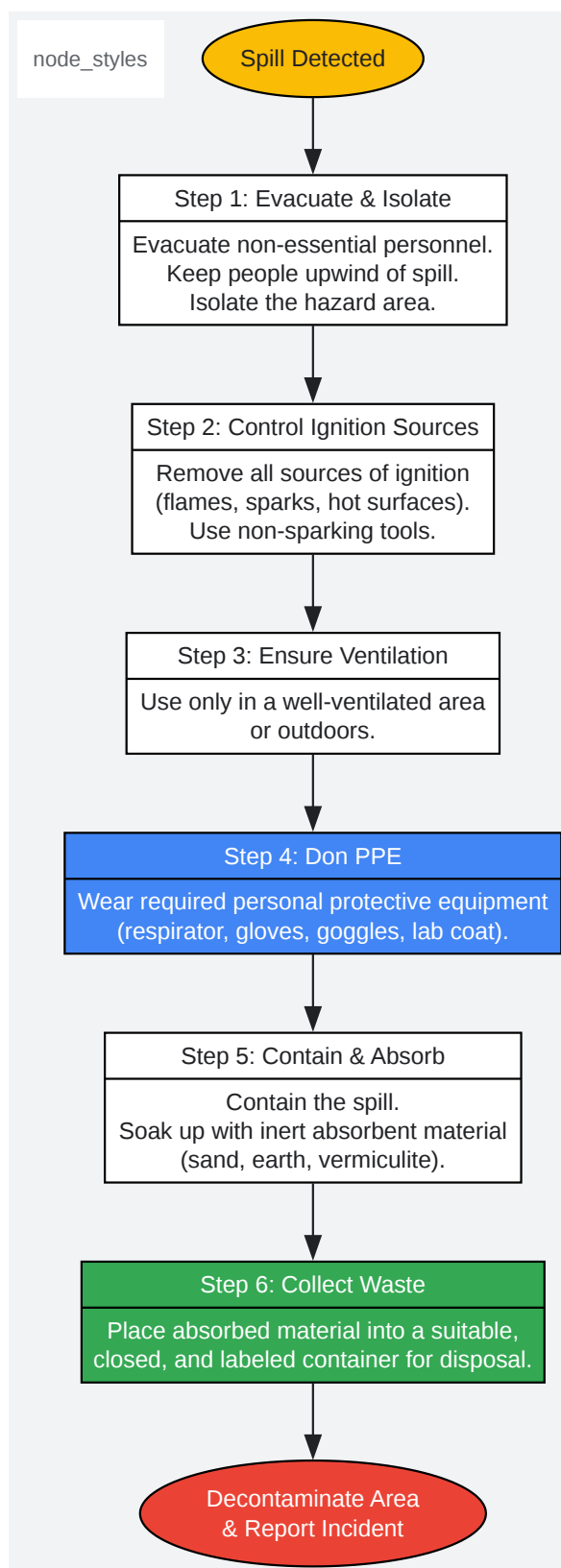
Figure 2. First aid protocol for various exposure routes.

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][11] Solid streams of water may be ineffective.[6] Water mist can be used to cool closed containers.[5]
- **Specific Hazards:** The compound is flammable. Vapors are heavier than air and may travel to a source of ignition and flash back.[3][5][12] Containers may explode when heated.[5]
- **Hazardous Combustion Products:** Thermal decomposition can release irritating and toxic gases, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas. [3][5][9]
- **Protective Equipment:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode.[3][5]

Accidental Release Measures

In the event of a spill, a structured response is critical to prevent injury and environmental contamination.



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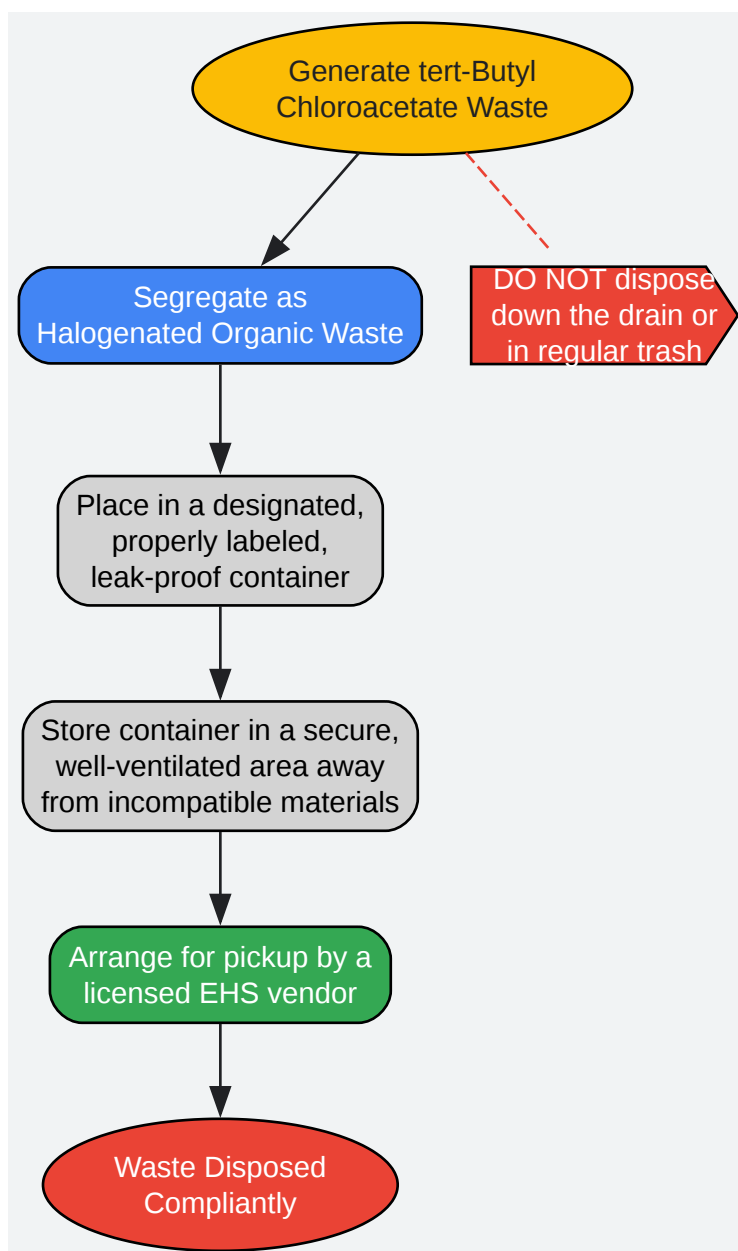
Figure 3. Workflow for accidental spill response.

Disposal Considerations

Proper disposal is a critical final step in the chemical lifecycle. Under no circumstances should **tert-butyl chloroacetate** or its solutions be disposed of down the drain or in regular trash.[8]

Protocol for Disposal:

- Classification: This material and its container must be disposed of as hazardous waste.[3][8]
It is classified as a halogenated organic compound.
- Segregation: Waste must be segregated from non-halogenated solvent waste streams.[8]
- Containment: Use a designated, leak-proof container made of a compatible material (e.g., coated glass or a specific polymer bottle) and label it clearly as "Hazardous Waste: **tert-Butyl Chloroacetate**".[8]
- Professional Disposal: The primary and safest procedure is to arrange for pickup and disposal by a licensed environmental health and safety (EHS) vendor.[8]
- Neutralization (Expert Use Only): A potential neutralization protocol involves hydrolysis to form tert-butanol and chloroacetic acid. This reaction can be vigorous and exothermic and should only be performed by highly trained personnel with prior institutional approval and a specific risk assessment.[8] The resulting neutralized solution must still be collected and disposed of as hazardous aqueous waste.[8]



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Figure 4. Proper disposal workflow for **tert-Butyl Chloroacetate**.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. tert-Butyl chloroacetate | 107-59-5 [chemicalbook.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. fishersci.com [fishersci.com]
- 6. chem.pharmacy.psu.ac.th [chem.pharmacy.psu.ac.th]
- 7. tert-Butyl Chloroacetate | CymitQuimica [cymitquimica.com]
- 8. benchchem.com [benchchem.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. tert-Butyl chloroacetate | C₆H₁₁ClO₂ | CID 66052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. capotchem.cn [capotchem.cn]
- 12. tert-Butyl chloroacetate(107-59-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
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